

Global Regulatory Landscape of Diisononyl Phthalate (DINP): A Comparative Review

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Compound of Interest

Compound Name: Diisononyl phthalate

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Diisononyl phthalate (DINP), a high molecular weight phthalate, has been widely used as a plasticizer in a variety of polymer products. However, concerns over its potential health effects, including reproductive and developmental toxicity, have led to a complex and varied regulatory landscape across the globe. This guide provides a comparative overview of DINP regulations in key international markets, supported by a summary of the toxicological data that informs these policies.

Comparative Analysis of DINP Regulations

Regulatory approaches to DINP vary significantly worldwide, with restrictions primarily focused on products that lead to direct human exposure, such as toys, childcare articles, and food contact materials. The table below summarizes the key regulatory limits and scope in major economic regions.

Region/Country	Product Category	Regulation/Standard	Concentration Limit/Specific Migration Limit (SML)	Key Provisions
European Union	Toys and Childcare Articles (that can be placed in the mouth)	REACH (Annex XVII, Entry 52)	$\leq 0.1\%$ by weight of the plasticized material	This restriction applies to DINP, DIDP, and DNOP individually or in combination.
Food Contact Materials	Regulation (EU) No 10/2011	SML = 9 mg/kg of food	This limit is for DINP and DIDP, individually or combined.	
United States	Children's Toys and Child Care Articles	Consumer Product Safety Improvement Act (CPSIA), 16 CFR Part 1307	$\leq 0.1\%$ by weight	This is a permanent ban on children's toys and childcare articles containing more than 0.1% of DINP.
Food Contact Materials	FDA 21 CFR §178.3740	Used as a plasticizer in vinyl chloride homopolymers and copolymers at levels not to exceed 43% by weight.	Permitted for use in food-contact articles for all food types, except for infant formula and human milk.	

Canada	Toys and Childcare Articles (parts that can be placed in the mouth of a child under four years of age)	Phthalates Regulations (SOR/2016-188)	≤ 1000 mg/kg (0.1%)	This restriction applies to the vinyl components of the articles for DINP, DIDP, and DNOP. [1] [2] [3]
Food Contact Materials	No specific limit for DINP	General safety provisions under the Food and Drugs Act apply.	Health Canada has not established a specific tolerable daily intake for DINP but conducts risk assessments on a case-by-case basis.	
China	Toys	GB 6675	$\leq 0.1\%$ by weight in plastic materials	This limit applies to DINP, DBP, BBP, DEHP, DNOP, and DIDP in toys for children.
Food Contact Materials	GB 9685-2016	Governed by inclusion in the positive list with a Specific Migration Limit (SML).	The use of DINP as an additive in food contact materials is permitted if it is on the positive list of GB 9685. A specific migration limit is set, however, the exact value is not readily available in public	

documents. The general principle is that migration should not cause harm to human health.

Japan	Toys (plasticized materials for toys intended for children under 6)	Food Sanitation Law	$\leq 0.1\%$ by weight	For toys where parts are intended to be placed in the mouth, this restriction applies to DINP, DIDP, and DNOP.
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Food Contact Materials	Food Sanitation Law	Governed by positive list system.	Use of DINP is permitted in certain synthetic resins for food utensils, containers, and packaging with specific migration limits depending on the application.
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South Korea	Children's Products (under 13 years of age)	Children's Products Safety Special Act	$\leq 0.1\%$ (sum total)	This limit applies to the sum of six phthalates: BBP, DBP, DEHP, DIDP, DINP, and DnOP.
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Food Contact Materials	Standards and Specifications for Utensils,	Governed by a positive list system with	The specific migration limit for DINP is set
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Containers and Packages	specific migration limits.	based on the type of food contact material and its intended use.
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Toxicological Basis for Regulation

The regulation of DINP is underpinned by a body of scientific research into its potential health effects. Key toxicological endpoints of concern include:

- **Reproductive and Developmental Toxicity:** Animal studies have indicated that prenatal exposure to high doses of DINP can lead to effects on the male reproductive system, such as reduced fetal testicular testosterone production and an increased incidence of reproductive tract malformations. However, some studies suggest DINP is less potent than other phthalates like DEHP.
- **Carcinogenicity:** Long-term animal studies have shown an increased incidence of liver and kidney tumors in rodents exposed to high levels of DINP. However, the relevance of these findings to humans is debated, with some evidence suggesting the mechanism of tumor formation is specific to rodents. The U.S. Environmental Protection Agency (EPA) has classified DINP as a "possible human carcinogen" under certain conditions of exposure.
- **Endocrine Disruption:** There is ongoing research into the potential for DINP to act as an endocrine disruptor. Some studies suggest it can have anti-androgenic effects. However, a comprehensive weight-of-evidence assessment conducted according to ECHA/EFSA guidance concluded that DINP does not meet the criteria to be considered an endocrine disruptor for the estrogen, androgen, and steroidogenesis pathways, while noting a data gap for the thyroid pathway.

Experimental Methodologies

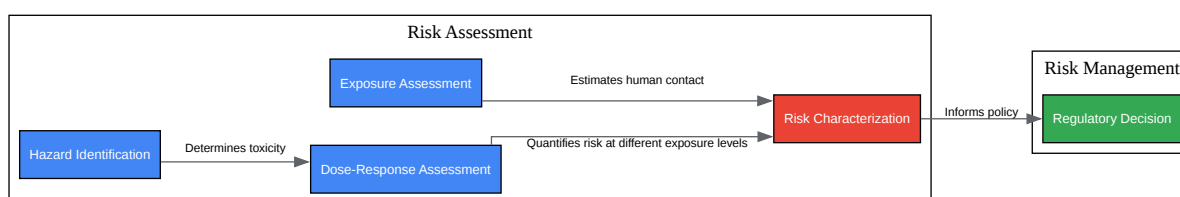
The regulatory limits and toxicological assessments of DINP are based on standardized experimental protocols. A common method for determining the concentration of phthalates in consumer products is Gas Chromatography-Mass Spectrometry (GC-MS). This technique

allows for the separation and identification of different phthalate esters with high sensitivity and specificity.

For assessing migration from food contact materials, standardized testing protocols, such as those outlined in EU Regulation No 10/2011, are employed. These typically involve exposing the material to food simulants (e.g., ethanol for fatty foods, acetic acid for acidic foods) under specific time and temperature conditions, followed by analysis of the simulant for the migrated substance using techniques like GC-MS or High-Performance Liquid Chromatography (HPLC).

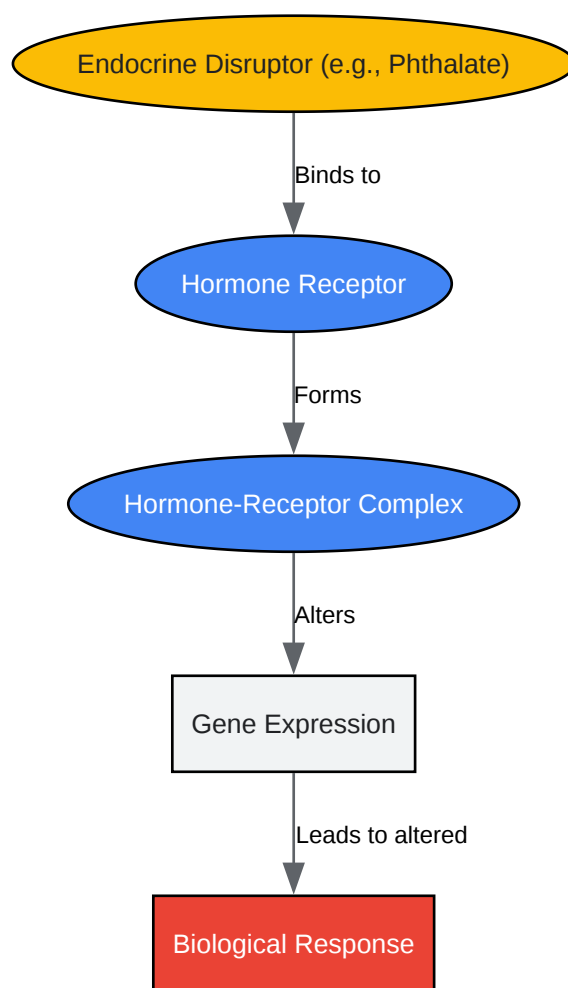
Visualizing Key Processes

To aid in the understanding of the regulatory and biological contexts of DINP, the following diagrams illustrate the general chemical risk assessment workflow and a simplified signaling pathway potentially affected by endocrine-disrupting chemicals.



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Caption: General workflow of the chemical risk assessment process.



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Caption: Simplified signaling pathway for endocrine disruption.

In conclusion, the global regulation of **Diisononyl phthalate** is a dynamic field, with jurisdictions continuously evaluating scientific evidence to inform their policies. For researchers and professionals in drug development, a thorough understanding of these diverse regulatory frameworks is crucial for ensuring compliance and navigating the complexities of global markets. The provided data and diagrams offer a foundational guide to this evolving landscape.

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